

In-Depth Technical Guide: 2-Chlorobutanoic acid-d6 Safety Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chlorobutanoic acid-d6

Cat. No.: B12407464

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This guide provides a comprehensive overview of the safety data for **2-Chlorobutanoic acid-d6**, compiled for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this document leverages data from its non-deuterated analogue, 2-Chlorobutanoic acid, for hazard and safety information. It is standard practice to assume similar reactivity and toxicity, as deuterium substitution typically does not significantly alter the chemical's hazardous properties.

Core Chemical and Physical Properties

The following tables summarize the known quantitative data for **2-Chlorobutanoic acid-d6** and its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **2-Chlorobutanoic acid-d6**

Property	Value
CAS Number	1219802-13-7[1][2]
Molecular Formula	C4HD6ClO2[1]
Molecular Weight	128.587 g/mol [1][2]
Density	1.2 ± 0.1 g/cm ³ [1]
Boiling Point	203.2 ± 13.0 °C at 760 mmHg[1]
Flash Point	76.7 ± 19.8 °C[1]
Exact Mass	128.051117 u[1]
LogP	0.83[1]
Vapor Pressure	0.1 ± 0.8 mmHg at 25°C[1]
Index of Refraction	1.447[1]
Purity	98 atom % D, min 98% Chemical Purity[2]

Table 2: Physical and Chemical Properties of 2-Chlorobutanoic acid (non-deuterated)

Property	Value
CAS Number	4170-24-5[3]
Molecular Formula	C4H7ClO2[4][5]
Molecular Weight	122.55 g/mol [6]
Appearance	Light yellow liquid[3]
Boiling Point	90 - 92 °C[3]
Flash Point	112 °C[3]
Melting Point	-16 °C[4]
pKa	2.84 (18°C, water)[4]

Hazard Identification and Classification

The hazard information presented below is based on the non-deuterated 2-Chlorobutanoic acid and should be considered applicable to the deuterated form.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[6]
- H318: Causes serious eye damage.
- May cause respiratory irritation.[3]

GHS Precautionary Statements:

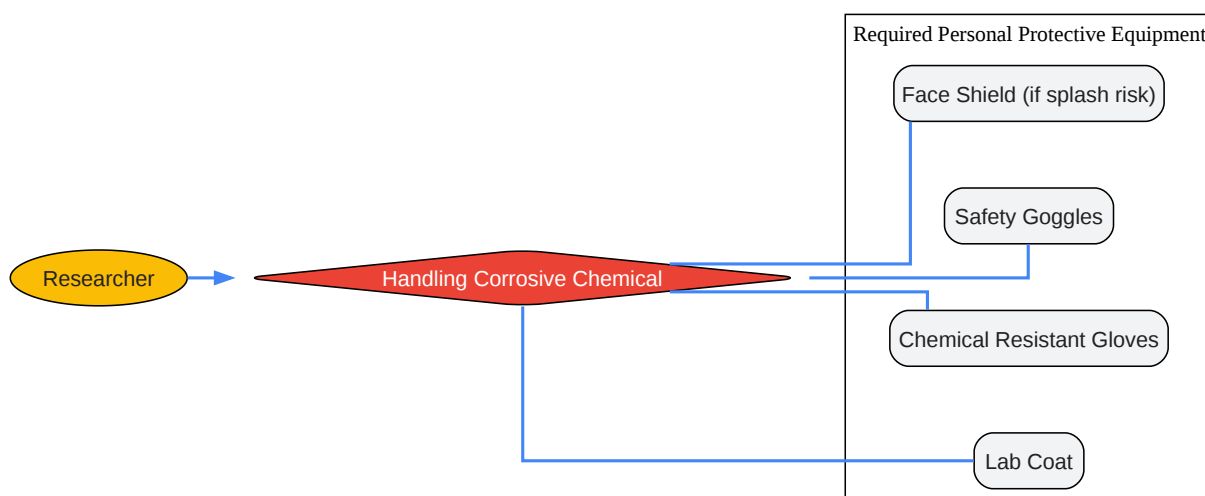
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Experimental Safety Protocols

The following protocols are generalized from the safety data sheets of 2-Chlorobutanoic acid and represent best practices for handling this and similar corrosive chemical compounds.

Personal Protective Equipment (PPE)

A foundational aspect of laboratory safety is the correct use of PPE. The following diagram illustrates the necessary equipment when handling corrosive materials like **2-Chlorobutanoic acid-d6**.

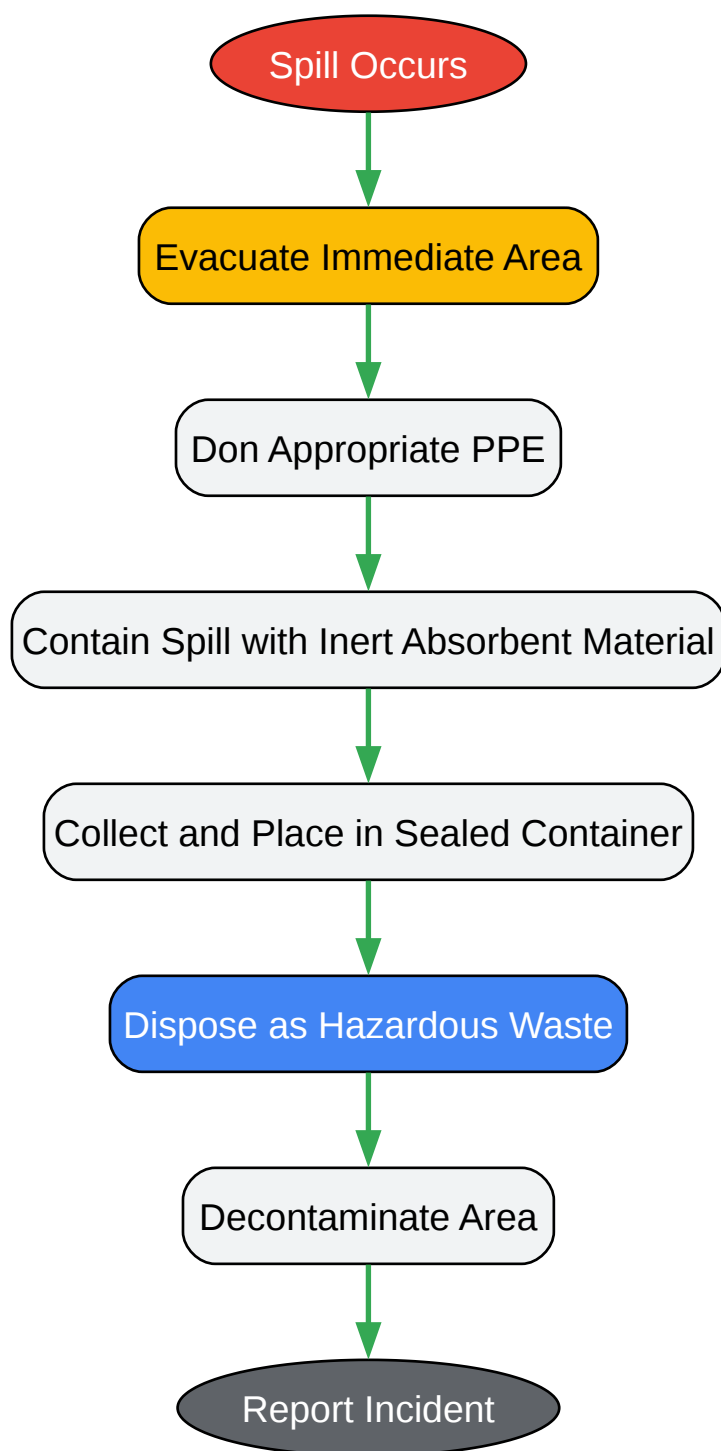


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Caption: Required PPE for handling corrosive chemicals.

Spill Response Protocol

In the event of a spill, a structured response is crucial to mitigate hazards. The following workflow outlines the necessary steps.



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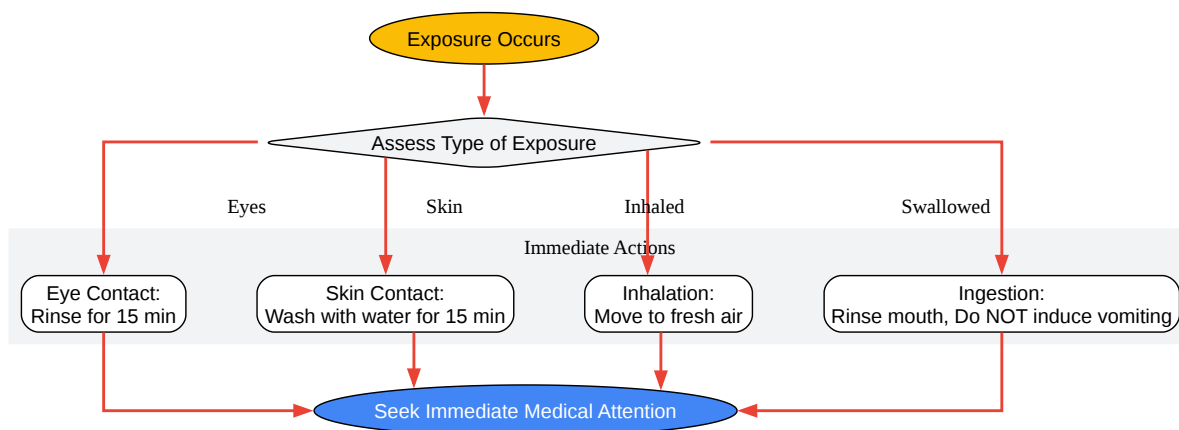
Caption: Workflow for chemical spill response.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before re-use. Call a physician immediately.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth if the victim ingested or inhaled the substance. Call a physician immediately.[3]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician immediately.[3]

The logical flow of first aid response is depicted below.



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Caption: First aid response to chemical exposure.

Handling and Storage

- Handling: Wear personal protective equipment. Do not get in eyes, on skin, or on clothing. Use only under a chemical fume hood. Do not breathe vapors or spray mist. Do not ingest.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a corrosives area.[3]

Toxicological and Ecological Information

- Mutagenic/Reproductive/Developmental Effects: No information available.[3]
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[3]
- Ecotoxicity: Do not empty into drains.[3]
- Persistence and Degradability: Persistence is unlikely based on information available.[3]
- Bioaccumulation: No information available.[3]

This guide is intended to provide essential safety information for **2-Chlorobutanoic acid-d6**. Users should always consult the most current and specific Safety Data Sheet available and adhere to all institutional and regulatory safety protocols.

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